

1,7-Heptanediamine storage conditions air sensitive

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Compound Focus: 1,7-Heptanediamine

CAS No.: 646-19-5

Cat. No.: S605898

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Storage & Handling Specifications

The following table summarizes the core storage conditions for **1,7-Heptanediamine**:

Specification	Requirement / Condition
Air Sensitivity	Air Sensitive [1] [2]
Recommended Storage Temp.	Room Temperature (Recommended in a cool and dark place, <15°C) [1] [2]
Inert Gas Storage	Required (Store under inert gas) [1] [2]
Hazard Statements	Causes severe skin burns and eye damage [1] [3] [2]

Physicochemical Properties

Understanding the physical properties is crucial for predicting the compound's behavior during storage. Key data is consolidated below:

Property	Value / Description
CAS RN	646-19-5 [1] [3] [2]
Molecular Formula	C ₇ H ₁₈ N ₂ [1] [3] [2]
Physical State (at 20°C)	Solid [1] [2]
Melting Point	26°C to 30°C [3] [4]
Boiling Point	223°C to 225°C [1] [3] [2]

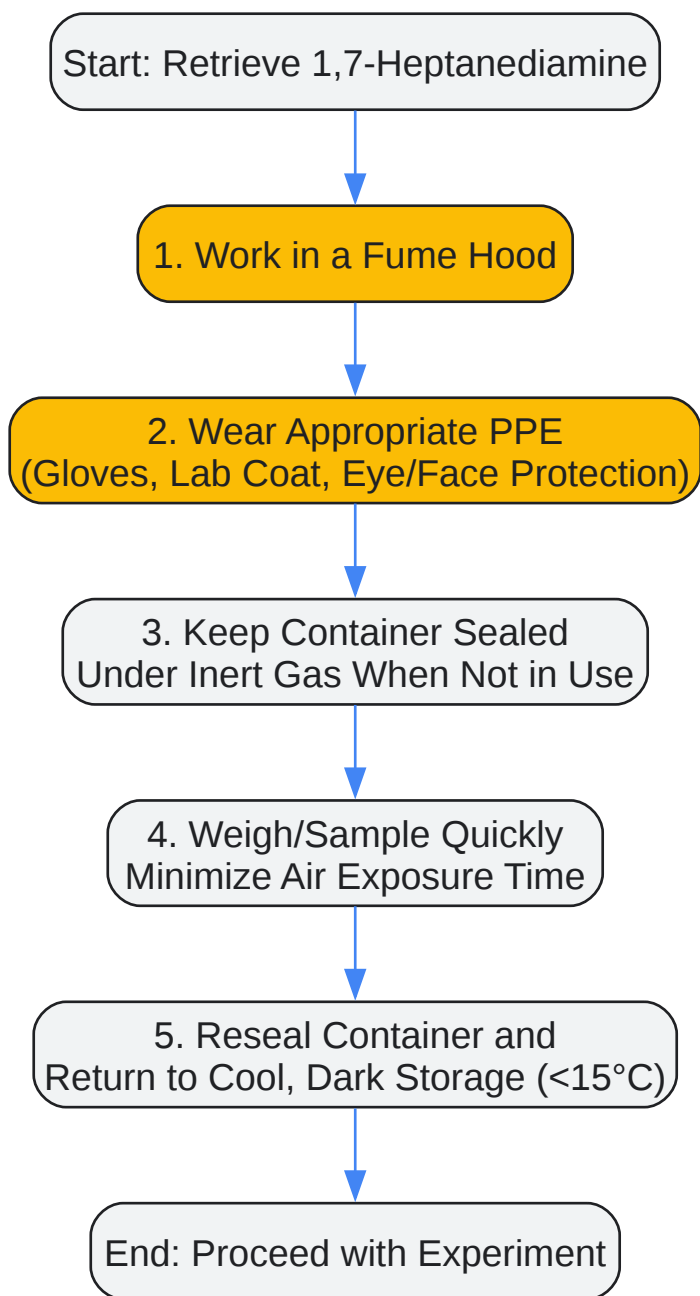
Safety & Handling Protocols

The recommended safety precautions from the GHS Precautionary Statements are extensive and should be strictly followed [1] [2]:

- **Personal Protection:** Wear protective gloves, protective clothing, eye protection, and face protection (P280) [1] [2].
- **In Case of Contact:**
 - **On skin:** Take off contaminated clothing immediately and rinse skin with water/shower (P303+P361+P353) [1] [2].
 - **In eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if possible. Continue rinsing and **immediately call a POISON CENTER or doctor** (P305+P351+P338+P310) [1] [2].
- **If Inhaled:** Remove person to fresh air and seek immediate medical attention (P304+P340+P310) [1] [2].
- **If Swallowed:** Rinse mouth. Do **NOT** induce vomiting (P301+P330+P331) [1] [2].
- **General Advice:** Do not breathe dusts or mists (P260) and wash skin thoroughly after handling (P264) [1] [2].

Experimental Workflow for Handling

The workflow diagram below outlines the critical steps for safely storing and handling **1,7-Heptanediamine** in a laboratory setting.



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Handling workflow for air-sensitive 1,7-Heptanediamine.

Key Takeaways for Professionals

- **Primary Storage Concern:** The compound's **air sensitivity** is the most critical factor influencing its storage [1] [2]. The recommended practice of storing under an inert gas (such as nitrogen or argon) is essential to prevent degradation and maintain purity.

- **Physical State Management:** With a melting point close to room temperature (26-30°C) [3] [4], the chemical may change between solid and liquid. Storing it in a cool place (<15°C) [1] [2] helps maintain it as a solid, which can be safer and easier to handle.
- **Material Compatibility:** Note that **1,7-Heptanediamine** is **incompatible with acids, acid chlorides, acid anhydrides, and strong oxidizing agents** [3]. Ensure it is stored away from such materials.

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